

Application Notes and Protocols: Antimicrobial Potential of 2-Methyl-3-phenylbenzofuran Derivatives

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Compound of Interest

Compound Name: 2-Methyl-3-phenylbenzofuran

Cat. No.: B15210741

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Extensive literature searches did not yield specific antimicrobial studies on **2-Methyl-3-phenylbenzofuran**. The following information is based on the biological activities of a closely related derivative, 6-methoxy-**2-methyl-3-phenylbenzofuran-5-ol**, isolated from the heartwood of *Dalbergia odorifera*, and general protocols for antimicrobial screening of benzofuran compounds.

Introduction

Benzofurans are a class of heterocyclic compounds that have garnered significant interest in medicinal chemistry due to their diverse pharmacological activities, including antimicrobial, anti-inflammatory, and anticancer properties. While direct antimicrobial data for **2-Methyl-3-phenylbenzofuran** is not publicly available, studies on structurally similar compounds suggest potential bioactivity. This document focuses on the known biological properties of a key derivative, 6-methoxy-**2-methyl-3-phenylbenzofuran-5-ol**, and provides generalized protocols for evaluating the antimicrobial efficacy of such compounds.

Featured Compound: 6-methoxy-2-methyl-3-phenylbenzofuran-5-ol

A derivative of the target compound, 6-methoxy-**2-methyl-3-phenylbenzofuran**-5-ol, has been isolated from *Dalbergia odorifera*, a plant known for its medicinal properties.[1][2] While specific antimicrobial data for this compound is not available, it has been shown to exhibit protective effects against glutamate-induced oxidative injury in HT22 cells and to modulate anti-inflammatory activity by upregulating heme oxygenase (HO)-1 in BV2 microglia.[2] The crude extracts of *Dalbergia odorifera* have demonstrated antibacterial and anti-inflammatory activities, suggesting that its constituent benzofurans may contribute to these effects.[1][2]

Quantitative Data

Due to the lack of specific studies on the antimicrobial activity of **2-Methyl-3-phenylbenzofuran** and its closely related derivatives, quantitative data such as Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) cannot be provided at this time. The following tables are presented as templates for researchers to populate with their own experimental data.

Table 1: Antibacterial Activity of **2-Methyl-3-phenylbenzofuran** Derivatives (Template)

Bacterial Strain	MIC (µg/mL)	MBC (µg/mL)	Zone of Inhibition (mm)
Staphylococcus aureus			
Escherichia coli			
Pseudomonas aeruginosa			
Bacillus subtilis			

Table 2: Antifungal Activity of **2-Methyl-3-phenylbenzofuran** Derivatives (Template)

Fungal Strain	MIC ($\mu\text{g/mL}$)	MFC ($\mu\text{g/mL}$)	Zone of Inhibition (mm)
Candida albicans			
Aspergillus niger			

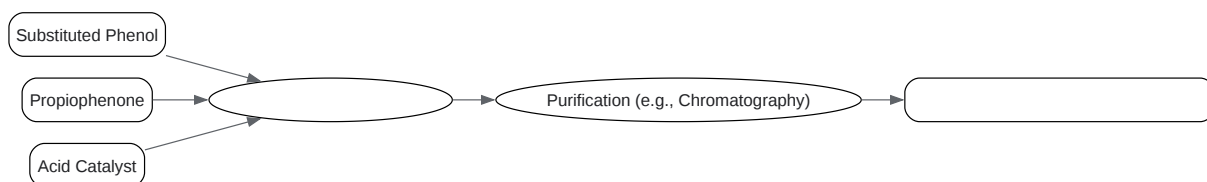
Experimental Protocols

The following are generalized protocols for the synthesis and antimicrobial screening of benzofuran derivatives, based on methodologies reported for similar compounds.

General Synthesis of 2-Methyl-3-phenylbenzofuran Derivatives

A common method for the synthesis of 2,3-disubstituted benzofurans involves the acid-catalyzed reaction of a phenol with a suitable ketone followed by cyclization. For **2-Methyl-3-phenylbenzofuran**, this could involve the reaction of a substituted phenol with propiophenone in the presence of an acid catalyst.

Workflow for Synthesis:



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Caption: General synthesis workflow for **2-Methyl-3-phenylbenzofuran** derivatives.

Protocol for Antimicrobial Susceptibility Testing

The following protocol outlines the broth microdilution method for determining the Minimum Inhibitory Concentration (MIC) of a test compound.

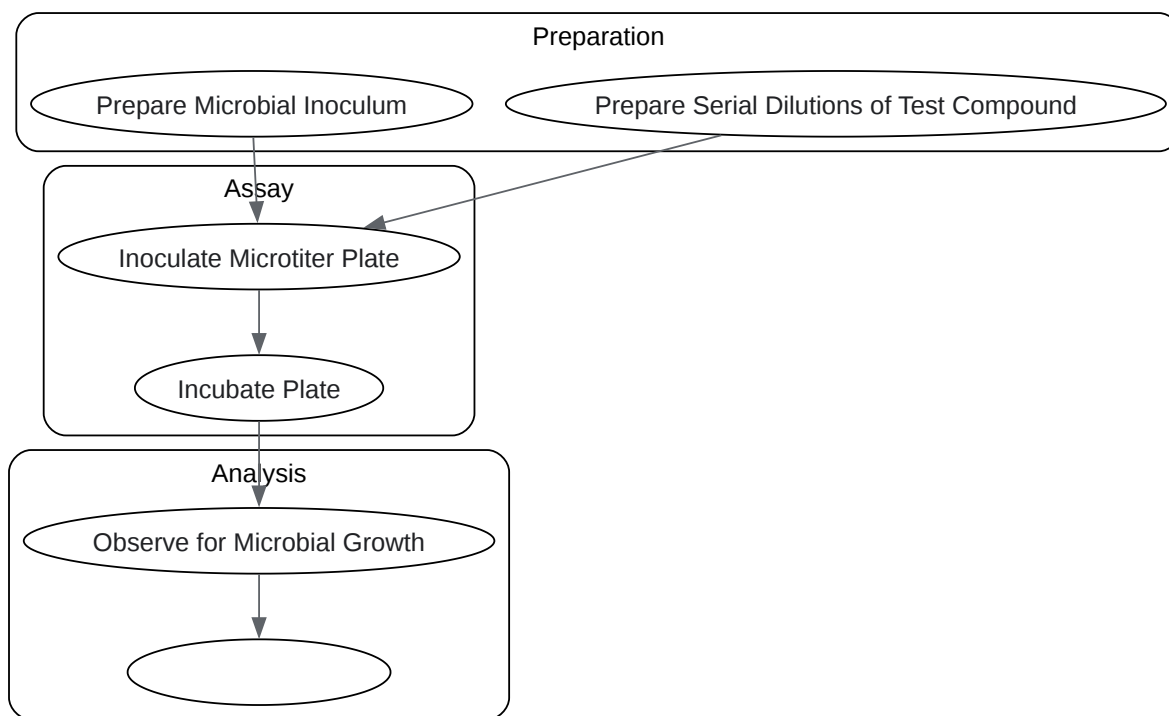
Materials:

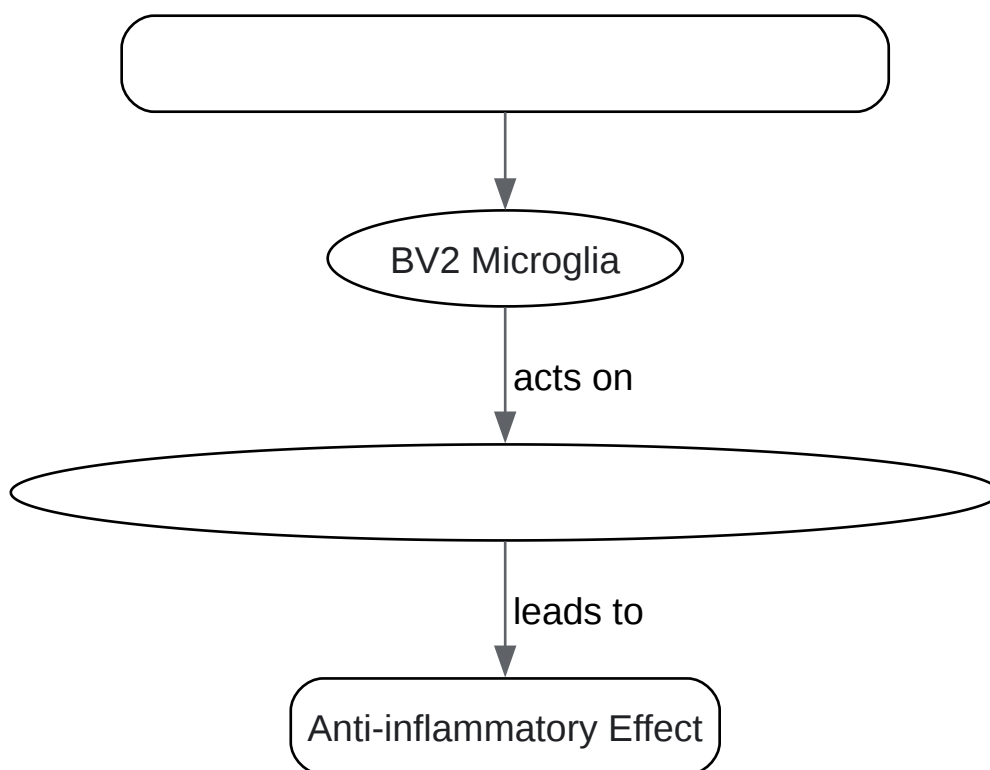
- Test compound (e.g., **2-Methyl-3-phenylbenzofuran** derivative) dissolved in a suitable solvent (e.g., DMSO).
- Bacterial or fungal strains.
- Appropriate broth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi).
- 96-well microtiter plates.
- Positive control (standard antibiotic/antifungal).
- Negative control (broth and solvent).

Procedure:

- Preparation of Inoculum: Culture the microbial strain overnight and adjust the turbidity to a 0.5 McFarland standard.
- Serial Dilution: Prepare a two-fold serial dilution of the test compound in the broth medium in the 96-well plate.
- Inoculation: Add the prepared microbial inoculum to each well.
- Controls: Include wells for positive and negative controls.
- Incubation: Incubate the plates at the appropriate temperature and duration for the specific microorganism.
- Determination of MIC: The MIC is the lowest concentration of the compound that completely inhibits visible growth of the microorganism.

Workflow for MIC Determination:





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References

- 1. A Review on the Medicinal Plant *Dalbergia odorifera* Species: Phytochemistry and Biological Activity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
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